

A Comparative Guide to the Synthesis and Biological Evaluation of Sparfosic Acid Analogues

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Compound of Interest

Compound Name: Sparfosic acid

Cat. No.: B1681977

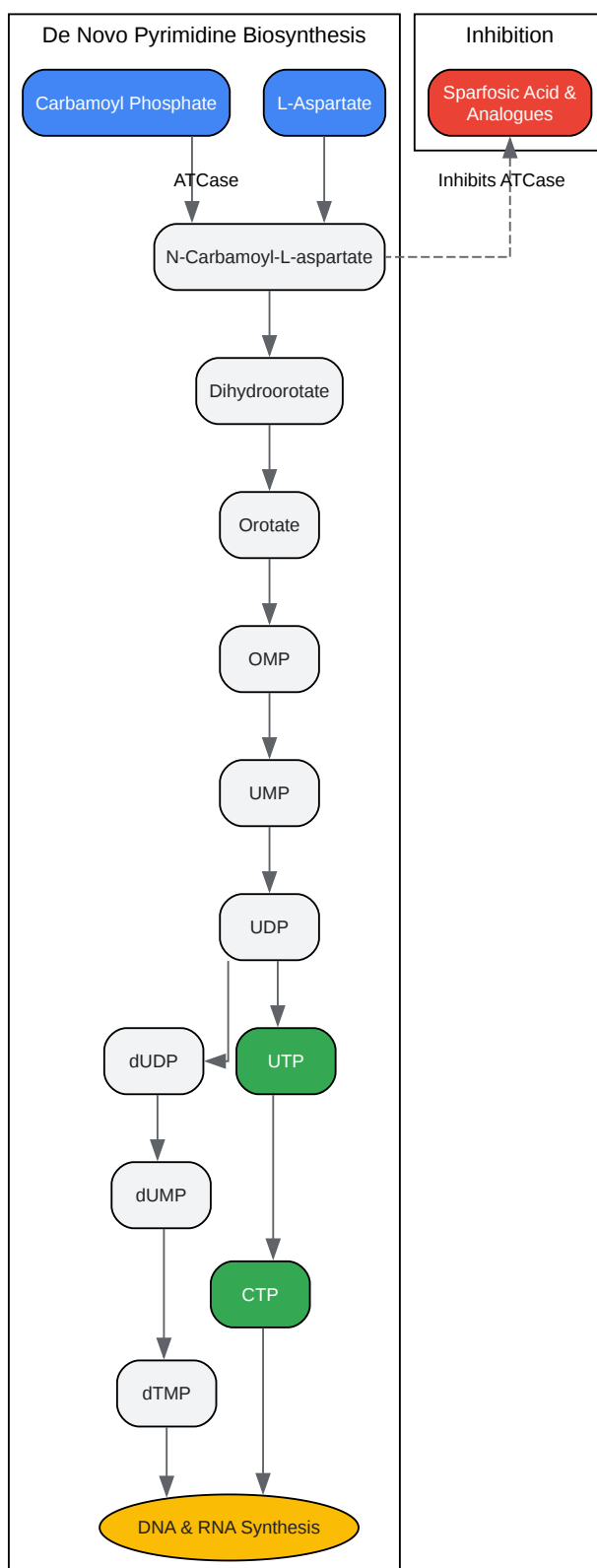
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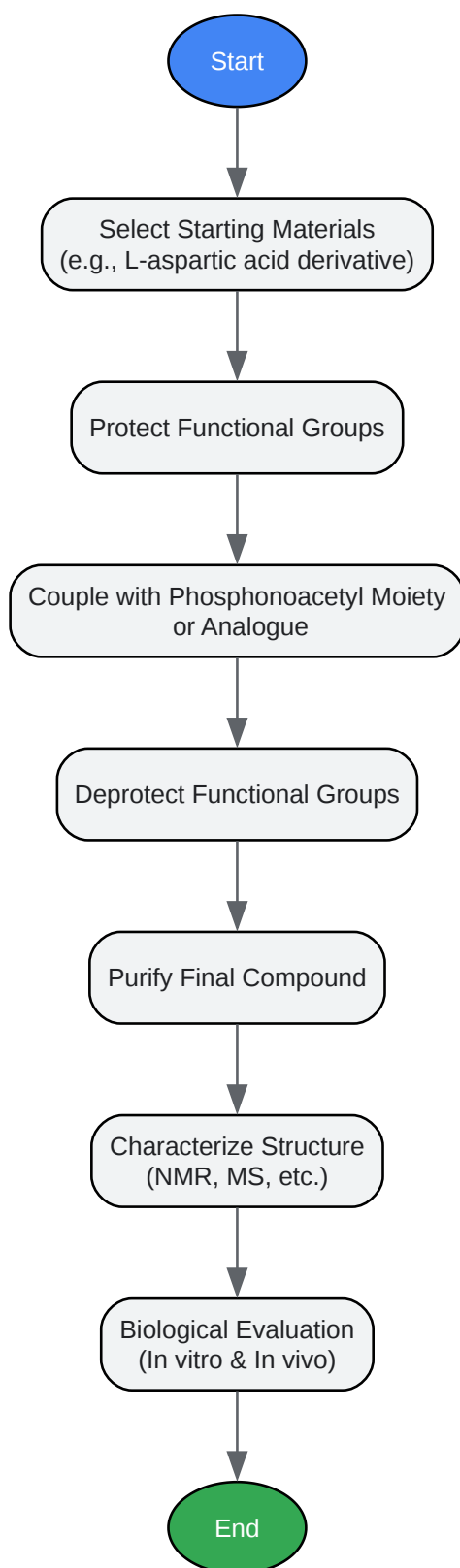
For Researchers, Scientists, and Drug Development Professionals

Sparfosic acid, also known as N-(phosphonoacetyl)-L-aspartic acid (PALA), is a potent inhibitor of the enzyme aspartate transcarbamoylase (ATCase).[1][2][3] ATCase catalyzes a critical step in the de novo pyrimidine biosynthesis pathway, a vital process for DNA and RNA synthesis in rapidly proliferating cells, particularly cancer cells.[1] This guide provides a comparative overview of the synthesis and biological evaluation of **Sparfosic acid** and its analogues, offering insights into their potential as anticancer agents.

Mechanism of Action: Targeting Pyrimidine Biosynthesis

Sparfosic acid acts as a transition-state analogue inhibitor of ATCase, mimicking the tetrahedral intermediate formed during the condensation of carbamoyl phosphate and L-aspartate.[3][4] By binding to the active site of ATCase, **Sparfosic acid** and its active analogues block the synthesis of N-carbamoyl-L-aspartate, a key precursor for pyrimidine nucleotides.[2] This disruption of pyrimidine metabolism leads to the inhibition of DNA and RNA synthesis, ultimately inducing cell cycle arrest and apoptosis in cancer cells.[1]





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. go.drugbank.com [go.drugbank.com]
- 3. N-phosphonacetyl-L-aspartic acid | C₆H₁₀NO₈P | CID 39981 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Antitumor activity of N-(phosphonacetyl)-L-aspartic acid, a transition-state inhibitor of aspartate transcarbamylase - PubMed [pubmed.ncbi.nlm.nih.gov]
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